

In-Depth Technical Guide: 3-(Ethoxydimethylsilyl)-1-propanamine (CAS Number 18306-79-1)

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Compound of Interest

Compound Name: 1-Propanamine, 3-(ethoxydimethylsilyl)-

Cat. No.: B101185

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Ethoxydimethylsilyl)-1-propanamine, with the CAS registry number 18306-79-1, is a versatile organosilane compound. It features a primary amine functionality and an ethoxydimethylsilyl group, which allows it to act as a valuable coupling agent and surface modifier. This dual functionality enables the covalent linkage of organic and inorganic materials, making it a critical component in various applications, including materials science, nanotechnology, and the development of advanced biomedical devices. Its ability to form stable, self-assembled monolayers (SAMs) on hydroxylated surfaces such as glass, silicon wafers, and metal oxides is a key attribute. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and the methodologies for its use.

Physicochemical Properties

A summary of the key physicochemical properties of 3-(ethoxydimethylsilyl)-1-propanamine is presented in the table below. This data has been compiled from various chemical suppliers and databases.

Property	Value	References
CAS Number	18306-79-1	[1][2]
Molecular Formula	C ₇ H ₁₉ NOSi	[3][4]
Molecular Weight	161.32 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Density	0.857 g/mL at 25 °C	
Boiling Point	60 °C at 8 mmHg	
Refractive Index	n _{20/D} 1.429	
Flash Point	57.8 °C (136.0 °F) - closed cup	
Solubility	Soluble in organic solvents such as ether and chloroform.	[2]
Synonyms	(3-Aminopropyl)dimethylethoxysilane, 3-(Ethoxydimethylsilyl)propylamine, (γ-Aminopropyl)dimethylethoxysilane	[1]

Synthesis

The primary industrial synthesis of 3-(ethoxydimethylsilyl)-1-propanamine is achieved through the hydrosilylation of allylamine with ethoxy(dimethyl)silane. This reaction is typically catalyzed by a platinum-based catalyst.

Experimental Protocol: Hydrosilylation of Allylamine

This protocol is based on the general principles of hydrosilylation for the synthesis of aminosilanes.

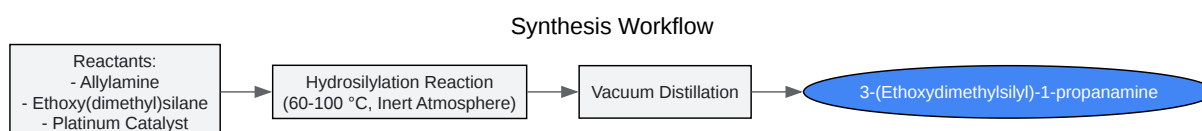
Materials:

- Allylamine
- Ethoxy(dimethyl)silane
- Platinum-based hydrosilylation catalyst (e.g., Karstedt's catalyst)
- Anhydrous toluene (or other suitable solvent)
- Inert gas (Nitrogen or Argon)

Procedure:

- A reaction vessel equipped with a stirrer, condenser, and an inert gas inlet is charged with ethoxy(dimethyl)silane and the platinum catalyst under an inert atmosphere.
- The mixture is heated to the desired reaction temperature (typically between 60-100 °C).
- Allylamine is added dropwise to the reaction mixture with vigorous stirring. The addition rate should be controlled to manage the exothermic nature of the reaction.
- After the addition is complete, the reaction mixture is maintained at the reaction temperature for several hours to ensure complete conversion.
- The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Upon completion, the crude product is purified by vacuum distillation to yield 3-(ethoxydimethylsilyl)-1-propanamine.

Diagram of Synthesis Workflow:



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Caption: Synthesis of 3-(ethoxydimethylsilyl)-1-propanamine via hydrosilylation.

Spectroscopic Data

While experimental spectra for 3-(ethoxydimethylsilyl)-1-propanamine are not readily available in public databases, the following are the expected characteristic peaks based on its structure and data from similar compounds.

¹H NMR Spectroscopy (Predicted)

- $\delta \sim 0.1$ ppm (s, 6H): Si-(CH₃)₂
- $\delta \sim 0.5$ ppm (t, 2H): Si-CH₂-CH₂-CH₂-NH₂
- $\delta \sim 1.2$ ppm (t, 3H): O-CH₂-CH₃
- $\delta \sim 1.5$ ppm (m, 2H): Si-CH₂-CH₂-CH₂-NH₂
- $\delta \sim 2.7$ ppm (t, 2H): Si-CH₂-CH₂-CH₂-NH₂
- $\delta \sim 3.7$ ppm (q, 2H): O-CH₂-CH₃
- Variable (br s): NH₂ (The chemical shift is dependent on solvent and concentration)

¹³C NMR Spectroscopy (Predicted)

- $\delta \sim -2.0$ ppm: Si-(CH₃)₂
- $\delta \sim 10.0$ ppm: Si-CH₂-CH₂-CH₂-NH₂
- $\delta \sim 18.0$ ppm: O-CH₂-CH₃
- $\delta \sim 28.0$ ppm: Si-CH₂-CH₂-CH₂-NH₂
- $\delta \sim 45.0$ ppm: Si-CH₂-CH₂-CH₂-NH₂
- $\delta \sim 58.0$ ppm: O-CH₂-CH₃

FT-IR Spectroscopy (Characteristic Peaks)

- $\sim 3300\text{-}3400\text{ cm}^{-1}$: N-H stretching (primary amine)
- $\sim 2850\text{-}2960\text{ cm}^{-1}$: C-H stretching (alkyl groups)
- $\sim 1590\text{ cm}^{-1}$: N-H bending (primary amine)
- $\sim 1250\text{ cm}^{-1}$: Si-CH₃ bending
- $\sim 1080\text{-}1100\text{ cm}^{-1}$: Si-O-C stretching

Applications in Surface Modification

The primary application of 3-(ethoxydimethylsilyl)-1-propanamine is in the surface modification of materials to introduce primary amine functionalities. This is achieved through the formation of a self-assembled monolayer (SAM) on hydroxyl-rich surfaces.

Experimental Protocol: Formation of a Self-Assembled Monolayer on a Silicon Wafer

Materials:

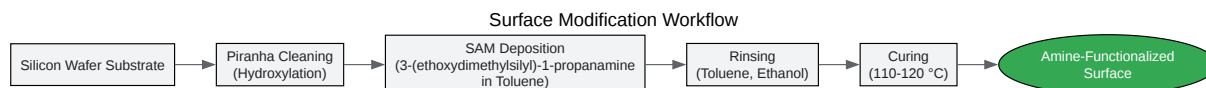
- Silicon wafers
- Piranha solution (3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) - EXTREME CAUTION
- Deionized water
- Anhydrous toluene
- 3-(ethoxydimethylsilyl)-1-propanamine
- Nitrogen gas

Procedure:

- Substrate Cleaning and Hydroxylation:

- Silicon wafers are immersed in a piranha solution for 30 minutes to remove organic contaminants and create a hydrophilic, hydroxyl-terminated surface. (Caution: Piranha solution is extremely corrosive and must be handled with appropriate personal protective equipment in a fume hood).
- The wafers are then thoroughly rinsed with deionized water and dried under a stream of nitrogen.
- SAM Deposition:
 - A solution of 1-5% (v/v) 3-(ethoxydimethylsilyl)-1-propanamine in anhydrous toluene is prepared in a clean, dry container.
 - The cleaned and dried silicon wafers are immersed in this solution for 2-4 hours at room temperature under an inert atmosphere to prevent premature hydrolysis and polymerization of the silane in solution.
- Rinsing and Curing:
 - After immersion, the wafers are removed from the solution and rinsed sequentially with fresh toluene and then ethanol to remove any non-covalently bonded silane molecules.
 - The wafers are then dried under a stream of nitrogen.
 - To promote the formation of stable siloxane bonds, the coated wafers are cured in an oven at 110-120 °C for 30-60 minutes.

Diagram of Surface Modification Workflow:



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Caption: Workflow for the formation of an amine-terminated self-assembled monolayer.

Role in Drug Development and Research

While 3-(ethoxydimethylsilyl)-1-propanamine does not have direct pharmacological activity, its role in drug development is significant as a surface modification agent for:

- **Biosensors:** The primary amine groups on the functionalized surface can be used to immobilize biomolecules such as enzymes, antibodies, or nucleic acids for the development of highly specific biosensors.
- **Drug Delivery Systems:** Nanoparticles (e.g., silica, gold) can be functionalized with this aminosilane to provide a surface for the covalent attachment of drugs, targeting ligands, or polyethylene glycol (PEG) for improved biocompatibility and circulation time.
- **Biomaterial Engineering:** The modification of implantable devices and cell culture substrates with this compound can enhance biocompatibility and promote specific cell adhesion and growth.

Safety and Handling

3-(ethoxydimethylsilyl)-1-propanamine is a flammable liquid and can cause skin and eye irritation. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including safety goggles, gloves, and a lab coat. It is sensitive to moisture and should be stored under an inert atmosphere in a cool, dry place. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

3-(ethoxydimethylsilyl)-1-propanamine is a valuable chemical tool for researchers and professionals in materials science, nanotechnology, and drug development. Its ability to form stable amine-functionalized surfaces provides a versatile platform for the immobilization of a wide range of molecules, enabling the creation of advanced materials and devices with tailored properties. Understanding the principles of its synthesis, application, and handling is crucial for its effective and safe utilization in research and development.

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